

Essential Safety and Handling of Liothyronine for Laboratory Professionals

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Compound of Interest

Compound Name: Liothyronine

Cat. No.: B100677

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IMMEDIATE SAFETY AND LOGISTICAL INFORMATION

This document provides crucial safety protocols and logistical plans for the handling, storage, and disposal of **Liothyronine** in a research and development setting. Adherence to these guidelines is essential to ensure the safety of all laboratory personnel.

Personal Protective Equipment (PPE)

When handling **Liothyronine**, especially in powder form, a comprehensive PPE strategy is mandatory to prevent exposure.^{[1][2]} The following equipment should be used:

- **Eye/Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.^[1]
- **Skin Protection:** Impervious gloves (nitrile rubber is recommended) and a lab coat are essential.^[3] For operations with a higher risk of exposure, impervious disposable protective clothing is recommended.^{[2][4]}
- **Respiratory Protection:** In cases of insufficient ventilation or when exposure limits may be exceeded, a full-face respirator is necessary.^[1]

Handling and Storage

Handle **Liothyronine** in a well-ventilated area, preferably within a chemical fume hood, to minimize dust and aerosol formation.^{[1][3]} Avoid contact with skin and eyes.^[1]

- Storage: **Liothyronine** sodium tablets should be stored in tight containers at a temperature below 40°C, ideally between 15-30°C. The injection form should be refrigerated at 2-8°C.[1]

Disposal Plan

Dispose of **Liothyronine** waste in accordance with all federal, state, and local regulations.[5]

Place waste in an appropriately labeled, sealed container to prevent environmental release.[2]

Quantitative Data Summary

The following tables summarize key quantitative data for **Liothyronine**.

Property	Value
Molecular Formula	C ₁₅ H ₁₂ I ₃ NO ₄
Molecular Weight	650.97 g/mol
Melting Point	205 °C (decomposes)
Solubility in Water	3.958 mg/L at 37 °C
Appearance	White to beige powder

Toxicity Data	Value	Species
Oral LD50	> 4540 mg/kg	Rat

Experimental Protocols

Liothyronine Spill Cleanup Procedure

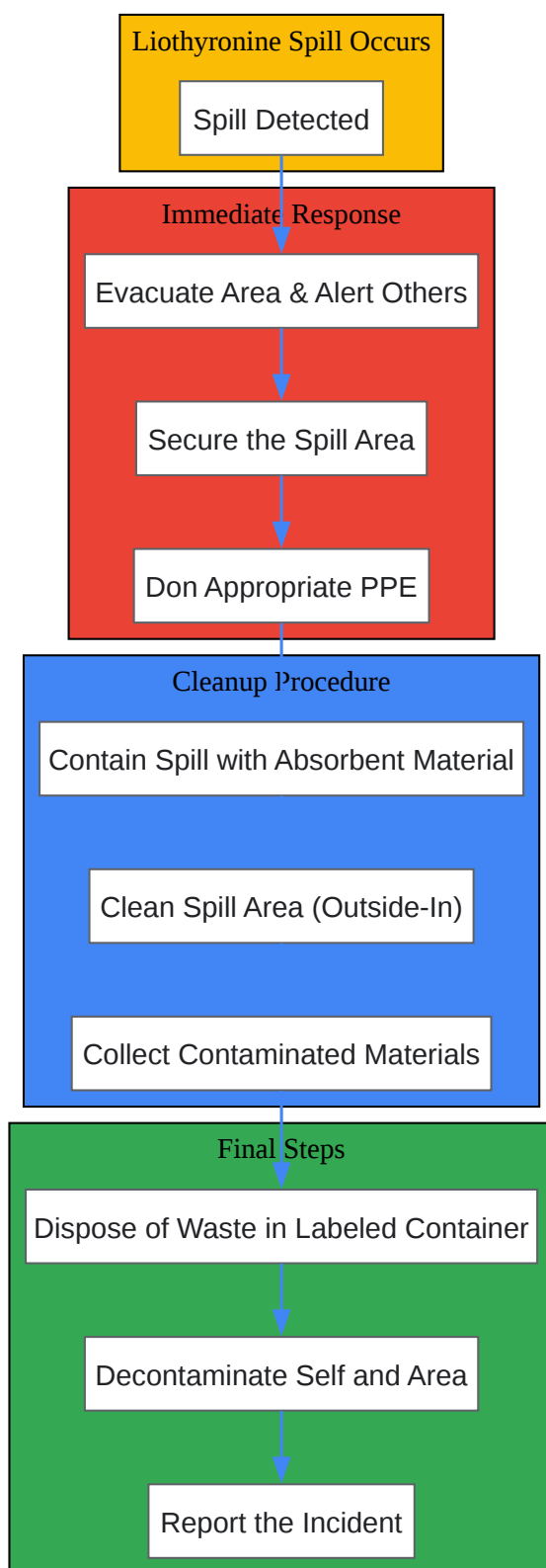
In the event of a **Liothyronine** spill, follow these steps to ensure safe and effective cleanup:

- Evacuate and Secure the Area: Immediately alert others in the vicinity and restrict access to the spill area.
- Don Appropriate PPE: At a minimum, this includes double gloves, a lab coat, and eye protection. For larger spills, respiratory protection may be necessary.

- Contain the Spill: Cover the spill with an absorbent material to prevent it from spreading.
- Clean the Area:
 - For small spills, gently wipe the area with a damp cloth or absorbent pads, working from the outside in.
 - For larger spills, use a scoop and container to collect the bulk of the material.
 - Decontaminate the spill area with a suitable cleaning agent.
- Dispose of Waste: Place all contaminated materials (absorbent pads, gloves, etc.) into a labeled, sealed hazardous waste container.
- Decontaminate: Thoroughly wash hands and any exposed skin after the cleanup is complete.

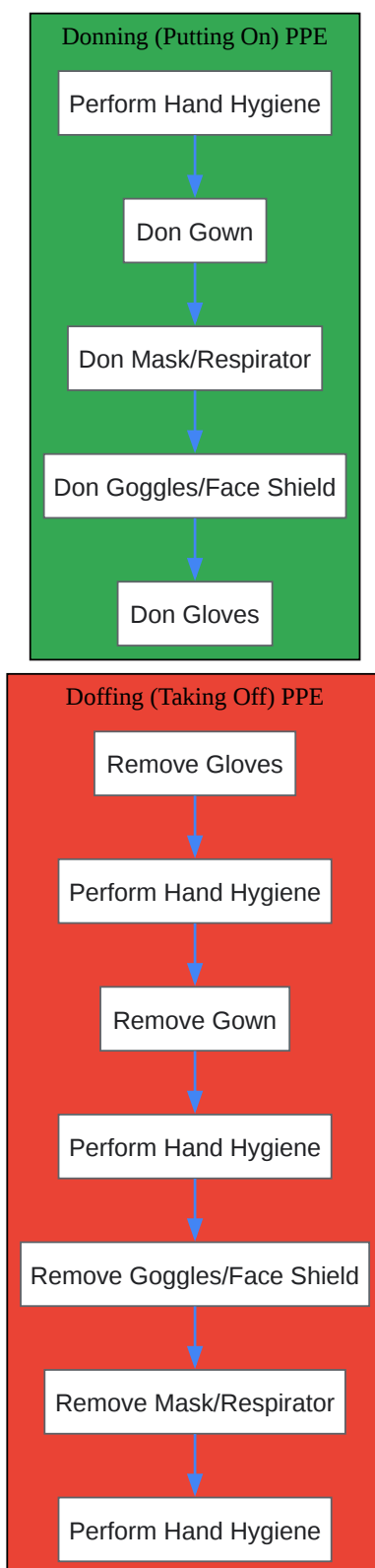
Visual Guides

The following diagrams illustrate key safety workflows for handling **Liothyronine**.



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Caption: Workflow for handling a **Liothyronine** spill.



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Caption: Procedure for donning and doffing PPE.

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